

Mass Spec Fragmentation Pattern Comparison: Lysyl-Ornithine vs. Ornithyl-Lysine

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Compound of Interest

Compound Name: *Lysyl ornithine monohydrochloride*

CAS No.: 880096-93-5

Cat. No.: B608780

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Executive Summary

Lysyl-Ornithine (Lys-Orn) and Ornithyl-Lysine (Orn-Lys) are isobaric dipeptides (

Da) that cannot be distinguished by MS1 intact mass measurement alone. Their differentiation requires Tandem Mass Spectrometry (MS/MS) to exploit specific backbone cleavage events.

This guide details the fragmentation logic required to distinguish these isomers. While both peptides contain identical amino acid compositions, their sequence-specific daughter ions (

-series and

-series) and distinct immonium ion profiles provide a definitive fingerprint for identification.

Key Differentiator:

- Lys-Orn yields a dominant ion at m/z 133.09 (Ornithine).
- Orn-Lys yields a dominant

ion at m/z 147.11 (Lysine).

Part 1: Theoretical Framework & Fragmentation Logic

Chemical Basis of Isomerism

Both molecules consist of one Lysine (K) and one Ornithine (O) residue. The structural difference lies solely in the peptide bond connectivity:

- Lysine: Side chain

(Mass residue: 128.09 Da)

- Ornithine: Side chain

(Mass residue: 114.08 Da)

Collision-Induced Dissociation (CID) Mechanism

Under standard CID or HCD (Higher-energy Collisional Dissociation) conditions, the protonated precursor

fragments primarily at the amide bond.

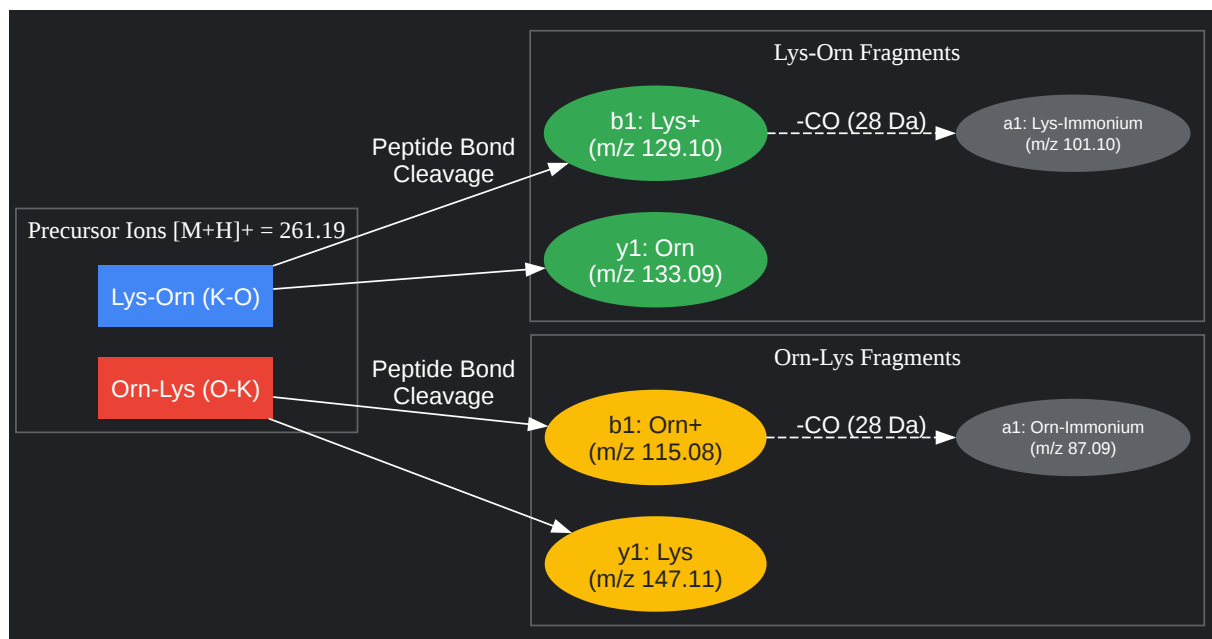
- b-ions (N-terminal): Formed when the charge remains on the N-terminal acylium ion.
- y-ions (C-terminal): Formed when the charge remains on the C-terminal truncated peptide (ammonium ion).
- a-ions & Immonium ions: Formed by further loss of CO () from b-ions.

Predicted Fragmentation Table (Monoisotopic Masses)

Ion Type	Fragment Definition	Lys-Orn (K-O) m/z	Orn-Lys (O-K) m/z	Mass Delta ()
Precursor		261.19	261.19	0 (Isobaric)
Ion	N-term Acylium	129.10 (Lys)	115.08 (Orn)	14.02 Da
Ion	C-term Residue	133.09 (Orn)	147.11 (Lys)	14.02 Da
Ion		101.10	87.09	14.01 Da
Immonium	Internal Side Chain	101.1 (Lys) / 87.1 (Orn)	87.1 (Orn) / 101.1 (Lys)	Intensity Ratio Varies

Part 2: Visualization of Fragmentation Pathways

The following diagram illustrates the distinct fragmentation pathways for both isomers. Note how the cleavage of the peptide bond results in completely non-overlapping primary fragment ions.



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Caption: Comparative fragmentation pathways showing distinct b/y ion pairs for Lys-Orn (Green) vs. Orn-Lys (Yellow).

Part 3: Experimental Protocol (Self-Validating)

To ensure reproducible differentiation, follow this LC-MS/MS workflow. This protocol assumes a standard Q-TOF or Orbitrap system, but is adaptable to Triple Quadrupoles (QqQ).

Sample Preparation[4]

- Standard Solubilization: Dissolve synthetic standards of Lys-Orn and Orn-Lys separately in 0.1% Formic Acid (FA) / 5% Acetonitrile (ACN) to a final concentration of 1 μ M.
- Mixture Creation: Create a 1:1 mix for resolution testing.

LC-MS/MS Acquisition Parameters

- Column: C18 Reverse Phase (e.g., 2.1 x 50mm, 1.7 μ m). Note: Dipeptides are polar; if retention is poor, use HILIC.
- Mobile Phase A: 0.1% FA in Water.
- Mobile Phase B: 0.1% FA in ACN.
- Gradient: 0% B to 15% B over 5 minutes. (Dipeptides elute early).
- MS Mode: Targeted MS2 (PRM) or Data Dependent Acquisition (DDA).
- Isolation Window: 1.0 m/z (Narrow window is critical to exclude noise, though these are pure standards).
- Collision Energy (NCE): Stepped NCE 20, 30, 40. Rationale: Dipeptides are stable; stepped energy ensures both b/y ions and immonium ions are generated.

Data Analysis & Validation Steps

- Extract Ion Chromatogram (XIC): Extract m/z 261.19 (Precursor).
- MS2 Verification:
 - For Lys-Orn: Confirm presence of 129.10 and 133.09.
 - For Orn-Lys: Confirm presence of 115.08 and 147.11.
- Immonium Cross-Check:
 - Check for m/z 84.08 (Lys immonium - NH₃) and 70.06 (Orn immonium - NH₃). While both isomers produce these, the Orn-Lys isomer often yields a stronger 70.06 ion due to the N-terminal position of Ornithine facilitating cyclization.

Part 4: Expert Insights & Troubleshooting

The "Ornithine Effect"

Research indicates that Ornithine residues can facilitate specific cleavage patterns due to the side chain amine's nucleophilicity.

- Orn-Lys (N-term Orn): The N-terminal Ornithine can cyclize to form a lactam, potentially suppressing the

ion intensity in favor of the

(Lysine) ion.

- Observation: If you observe a spectrum with a massive peak at m/z 147.11 (

) and very low

, it strongly suggests the Orn-Lys sequence.

Diketopiperazine (DKP) Interference

Warning: Dipeptides are prone to forming DKPs (cyclic dipeptides) in the ion source or during low-energy collisions.

- Mechanism: The N-terminal amine attacks the C-terminal carbonyl, losing water ().
- Result: Mass shifts from 261.19
243.18.
- Ambiguity: The DKP of Lys-Orn is structurally identical to the DKP of Orn-Lys (regarding ring connectivity).
- Mitigation: Ensure your analysis focuses on the linear precursor (261.19) and its direct fragments. Do not rely on the $[M+H-H_2O]^+$ peak for identification.

Mobility Separation (Optional)

If available, Ion Mobility Spectrometry (IMS) can separate these isomers based on Collisional Cross Section (CCS).

- Lys-Orn typically has a slightly larger CCS than Orn-Lys due to the steric bulk of the Lysine side chain being at the N-terminus, though the difference is subtle (drift time difference).

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